

GSK805 Stability in Long-Term Experiments: A Technical Support Guide

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Compound of Interest

Compound Name: GSK805

Cat. No.: B15606167

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance on the stability of **GSK805** in long-term experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during storage and handling of this RORyt inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK805**?

A1: Proper storage is crucial for maintaining the stability and activity of **GSK805**. Recommendations for both solid compound and solutions are summarized below.

Q2: How long can I store **GSK805** stock solutions?

A2: The stability of **GSK805** stock solutions depends on the storage temperature. For optimal results, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[1] Stock solutions in DMSO can be stored for up to 1 year at -80°C and for 1 month at -20°C.^[1]

Q3: My **GSK805** solution appears to have precipitated after thawing. What should I do?

A3: If precipitation is observed after thawing, it is recommended to warm the solution gently and use sonication to aid in redissolution.^[2] To prevent precipitation, ensure that the solvent, such as DMSO, is fresh and not moisture-absorbent, as this can reduce solubility.^[1]

Q4: Can I store working solutions for in vivo or in vitro experiments?

A4: It is highly recommended to prepare working solutions for both in vivo and in vitro experiments fresh on the same day of use to ensure reliable experimental outcomes.^[2] Long-term storage of diluted working solutions is not advised as it may compromise the compound's stability and efficacy.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results over time.	Degradation of GSK805 in stock or working solutions.	1. Prepare fresh working solutions for each experiment. [2]2. Aliquot stock solutions to minimize freeze-thaw cycles. [1]3. Verify the age and storage conditions of your stock solution against the recommended guidelines.
Reduced potency of GSK805 in cell-based assays.	1. Improper storage of stock solution. 2. Degradation due to prolonged exposure to light or non-optimal temperatures.	1. Ensure stock solutions are stored at -80°C for long-term use (up to 1 year) or -20°C for short-term use (up to 1 month). [1]2. Protect solutions from light. 3. Perform a quality control check of your compound.
Precipitation in in vivo formulation.	The formulation components are not fully solubilized.	1. When preparing formulations (e.g., with PEG300, Tween-80, and saline), ensure each solvent is added sequentially and mixed thoroughly. [2]2. If precipitation occurs during preparation, gentle heating and/or sonication can be used to facilitate dissolution. [2]

Quantitative Data Summary

The following tables summarize the recommended storage conditions and stability periods for **GSK805** in both solid and solution forms based on information from suppliers.

Table 1: **GSK805** Powder Storage Recommendations

Storage Temperature	Duration
-20°C	3 years[1]

Table 2: **GSK805** Stock Solution (in DMSO) Storage Recommendations

Storage Temperature	Duration
-80°C	1 year[1]
-20°C	1 month[1]

Experimental Protocols

Protocol 1: Preparation of **GSK805** Stock Solution (100 mM in DMSO)

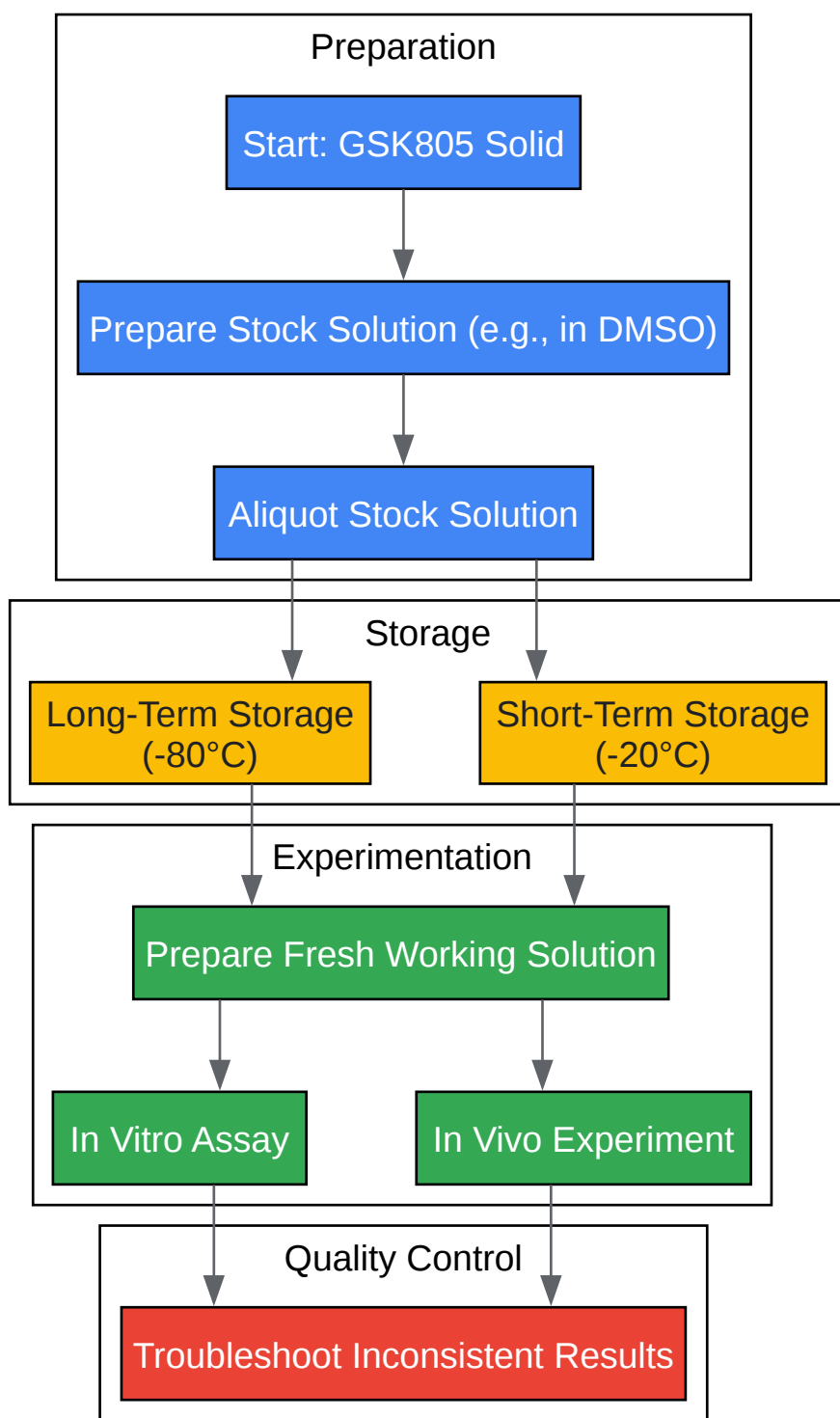
- Preparation: Allow the **GSK805** solid and fresh, anhydrous DMSO to equilibrate to room temperature before opening the vials to prevent moisture absorption.[3]
- Dissolution: Add the appropriate volume of DMSO to the **GSK805** vial to achieve a 100 mM concentration. For example, to prepare 1 mL of a 100 mM solution from 53.24 mg of **GSK805** (MW: 532.36 g/mol), add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming or sonication can be used if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for up to 1 year or at -20°C for up to 1 month.[1]

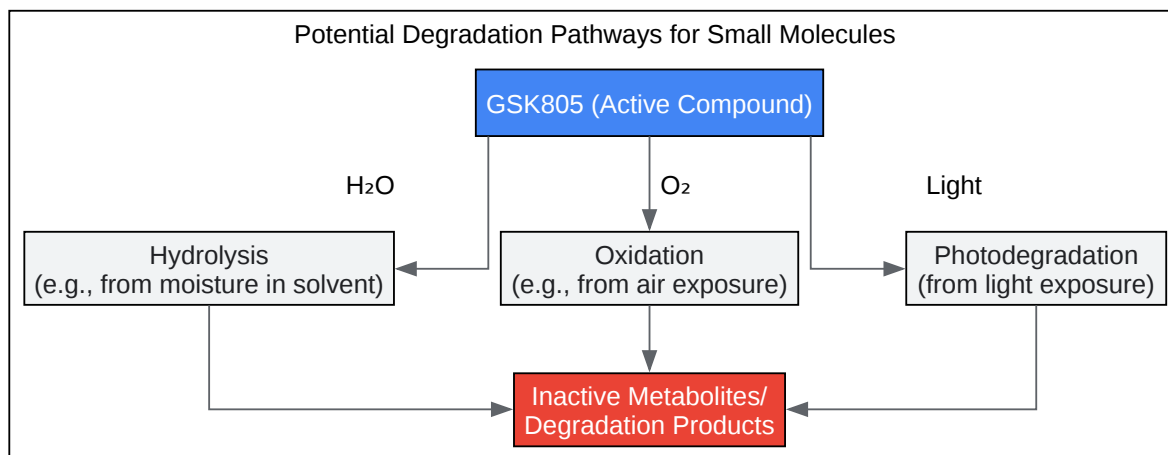
Protocol 2: Preparation of In Vivo Working Solution

This protocol provides an example for preparing a 1 mL working solution.

- Initial Mixture: To 400 μ L of PEG300, add 100 μ L of a 25.0 mg/mL **GSK805** stock solution in DMSO and mix thoroughly.[\[2\]](#)
- Add Surfactant: Add 50 μ L of Tween-80 to the mixture and mix until uniform.[\[2\]](#)
- Final Dilution: Add 450 μ L of saline to the mixture to bring the total volume to 1 mL.[\[2\]](#)
- Usage: Use the freshly prepared working solution on the same day for in vivo experiments.[\[2\]](#)

Visualizations





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